

Application Notes and Protocols: Methyl 7,15-dihydroxydehydroabietate

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Compound of Interest

Compound Name: Methyl 7,15-dihydroxydehydroabietate

Cat. No.: B15594878

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the safe handling and storage of **Methyl 7,15-dihydroxydehydroabietate** (CAS No: 155205-65-5). The information herein is compiled from available safety data sheets and general laboratory best practices.

Chemical and Physical Properties

While detailed experimental data for **Methyl 7,15-dihydroxydehydroabietate** is not widely published, the following information is based on available safety data sheets. Researchers should verify these properties through their own experimental analysis.

Property	Data	Source
CAS Number	155205-65-5	[1] [2] [3] [4] [5]
IUPAC Name	Methyl (7 α)-7,15-dihydroxyabieta-8,11,13-trien-18-oate	[3]
Synonyms	Methyl 7,15-dihydroxydehydroabietate	[1] [2] [4]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.	[1]
Appearance	Not specified (likely a solid)	
Solubility	No data available. It is recommended to perform solubility tests in common laboratory solvents (e.g., DMSO, ethanol, methanol).	[4]
Stability	No specific stability data available. Stable under recommended storage conditions.	

Safety and Handling

2.1 Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, appropriate personal protective equipment must be worn at all times.

PPE	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Wear protective gloves and impervious clothing. [3][6] Remove and thoroughly wash any contaminated clothing before reuse.[1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3] Handle in a well-ventilated area or a fume hood. [1][3][6]

2.2 Handling Protocol

- Preparation: Before handling, ensure that an appropriate eyewash station and safety shower are readily accessible.
- Work Area: Conduct all handling of **Methyl 7,15-dihydroxydehydroabietate** within a certified chemical fume hood to minimize inhalation exposure.[1]
- Dispensing:
 - Avoid the formation of dust and aerosols.[6]
 - Use non-sparking tools.
 - Prevent fire caused by electrostatic discharge.[6]
- Hygiene:
 - Wash hands thoroughly after handling.[1]
 - Do not eat, drink, or smoke in the laboratory area where this chemical is handled or stored.[1]

- Spills: In case of a spill, wear appropriate PPE, contain the spill, and clean up using an appropriate absorbent material. Dispose of the waste in a sealed container according to institutional and local regulations.

Storage

Proper storage is crucial to maintain the integrity and stability of **Methyl 7,15-dihydroxydehydroabietate**.

Condition	Recommendation
Temperature	Store in a dry, cool, and well-ventilated place.[3][6]
Container	Keep the container tightly closed.[3][6]
Incompatibilities	Avoid strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first-aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water.[3] If skin irritation occurs, get medical advice/attention.[1]
Eye Contact	Rinse with pure water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

Experimental Protocols

As no specific experimental protocols for **Methyl 7,15-dihydroxydehydroabietate** were found in the public domain, a general protocol for preparing a stock solution for in vitro assays is provided below. Researchers should adapt this protocol based on their specific experimental needs and determined solubility.

Protocol: Preparation of a Stock Solution

- Objective: To prepare a concentrated stock solution of **Methyl 7,15-dihydroxydehydroabietate** for use in biological assays.
- Materials:
 - **Methyl 7,15-dihydroxydehydroabietate** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Procedure:
 1. Equilibrate the container of **Methyl 7,15-dihydroxydehydroabietate** to room temperature before opening.
 2. In a chemical fume hood, weigh out the desired amount of the compound into a sterile microcentrifuge tube.
 3. Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath may be required, but stability to heat should be pre-determined.
 5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 6. Store the stock solution at -20°C or -80°C for long-term storage. The stability of the compound in solution should be experimentally determined.

Visualizations

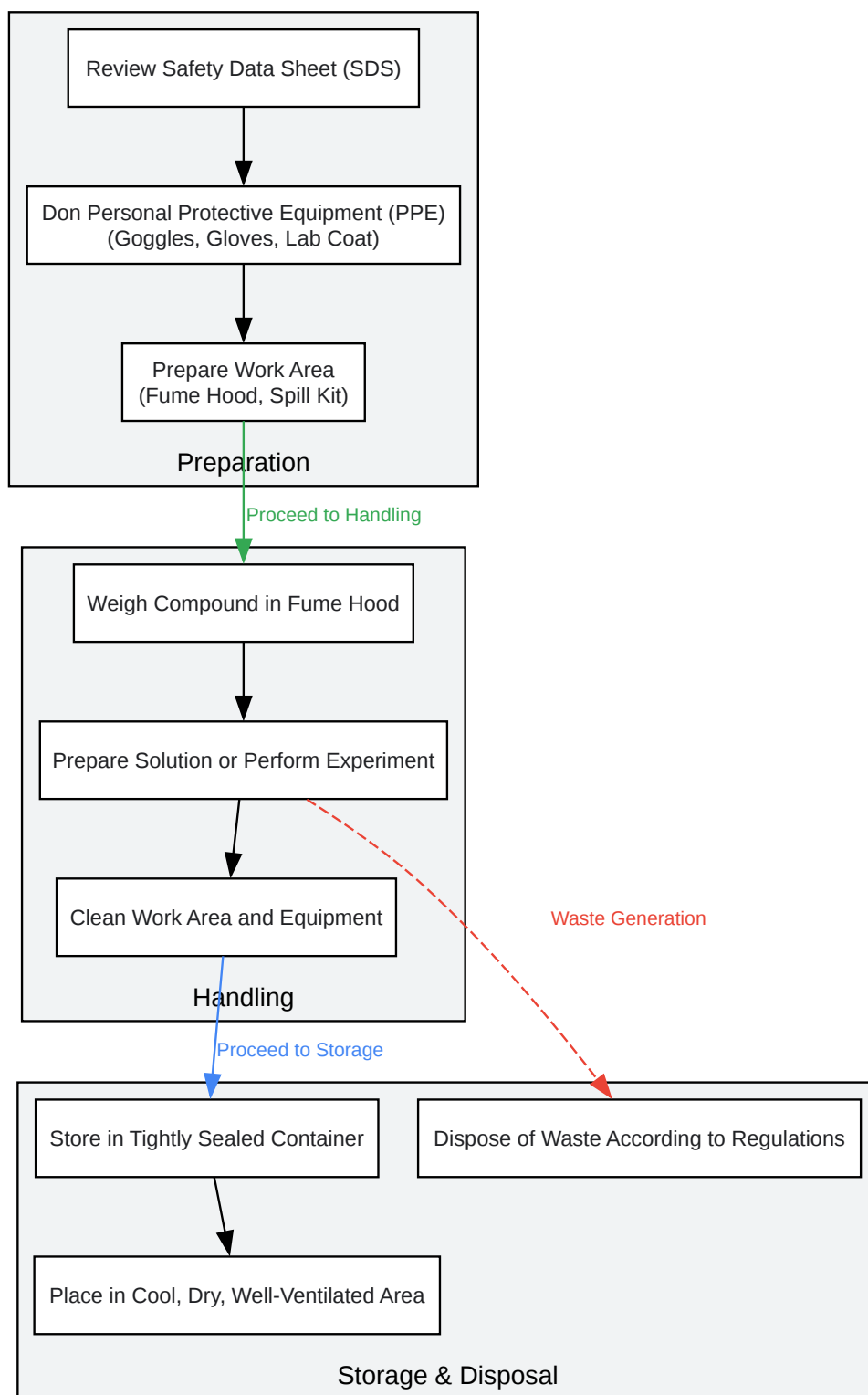


Figure 1: General Workflow for Handling and Storage

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Caption: General workflow for safe handling and storage of chemical compounds.

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